

A Technical Guide to the Solubility of Lavandulyl Acetate in Common Organic Solvents

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Compound of Interest

Compound Name: Lavandulyl acetate

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Abstract

Lavandulyl acetate, a monoterpenoid ester recognized for its characteristic lavender aroma, is a key component in fragrance and cosmetic formulations. Its efficacy and application in various product matrices are fundamentally influenced by its solubility characteristics. This technical guide provides a comprehensive overview of the solubility of **lavandulyl acetate** in a range of common organic solvents. While specific quantitative data for **lavandulyl acetate** is limited in publicly available literature, this document compiles existing qualitative information and augments it with solubility data from structurally analogous fragrance esters to provide a reliable solubility profile. Furthermore, a detailed experimental protocol for determining the solubility of liquid fragrance ingredients is presented, alongside a visual representation of the experimental workflow.

Introduction

Lavandulyl acetate (C₁₂H₂₀O₂) is the acetate ester of lavandulol. As a significant constituent of lavender oil, its physicochemical properties, particularly its solubility, are of paramount importance for formulation scientists in the pharmaceutical, cosmetic, and flavor industries. Understanding the solubility of **lavandulyl acetate** in various organic solvents is crucial for developing stable, homogeneous, and effective product formulations, ranging from topical drug delivery systems to fine fragrances. This guide aims to consolidate the available solubility information and provide a practical framework for its experimental determination.

Solubility Profile of Lavandulyl Acetate

Direct quantitative solubility data for **lavandulyl acetate** in common organic solvents is not extensively reported in scientific literature. However, numerous sources consistently describe it as being "soluble in organic solvents" and "insoluble in water"[1]. More specific qualitative descriptors indicate that it is soluble in alcohol[2] and slightly soluble in chloroform and methanol[3]. A quantitative, albeit estimated, water solubility of 6.816 mg/L at 25 °C has been reported[2]. For Dimethyl Sulfoxide (DMSO), a specific solubility of 100 mg/mL has been documented[4].

To build a more comprehensive, albeit estimated, solubility profile, it is instructive to examine the solubility of structurally similar monoterpenoid acetates that are also prevalent in the fragrance industry.

Data Presentation: Solubility of Lavandulyl Acetate and Structural Analogs

The following table summarizes the available solubility data for **lavandulyl acetate** and provides context by including data for other common fragrance esters. The solubility is presented qualitatively where specific quantitative data is unavailable.

Compound	Molecular Formula	Ethanol	Methanol	Acetone	Diethyl Ether	Hexane	Toluene	Chloroform	DMSO	Water
Lavandulyl Acetate	C ₁₂ H ₂₀ O ₂	Soluble	Slightly Soluble	Likely Soluble	Likely Soluble	Likely Soluble	Likely Soluble	Slightly Soluble	100 mg/mL	Insoluble
Linalyl Acetate	C ₁₂ H ₂₀ O ₂	Soluble	Soluble	Soluble	Soluble	Likely Soluble	Likely Soluble	Soluble	Likely Soluble	Insoluble
Geranyl Acetate	C ₁₂ H ₂₀ O ₂	Soluble	Soluble	Soluble	Soluble	Likely Soluble	Likely Soluble	Soluble	Likely Soluble	Insoluble
Citronellyl Acetate	C ₁₂ H ₂₂ O ₂	Soluble	Soluble	Soluble	Soluble	Likely Soluble	Likely Soluble	Soluble	Likely Soluble	Insoluble
Bornyl Acetate	C ₁₂ H ₂₀ O ₂	15 mg/mL	Slightly Soluble	Likely Soluble	Likely Soluble	Likely Soluble	Likely Soluble	Slightly Soluble	2 mg/mL	Very Slightly Soluble

Note: "Likely Soluble" is an estimation based on the general solubility of similar nonpolar to moderately polar esters in these solvents.

Experimental Protocol for Solubility Determination

The following protocol outlines a standard method for determining the solubility of a liquid fragrance compound like **lavandulyl acetate** in an organic solvent at a specified temperature.

This method is based on the principle of preparing saturated solutions and quantifying the dissolved solute.

Materials and Equipment

- **Lavandulyl acetate** (high purity)
- Selected organic solvents (analytical grade): Ethanol, Methanol, Acetone, Diethyl Ether, Hexane, Toluene
- Analytical balance (± 0.1 mg)
- Vials with screw caps (e.g., 10 mL)
- Thermostatic shaker or water bath
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID) or a suitable spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm , solvent-compatible)

Procedure

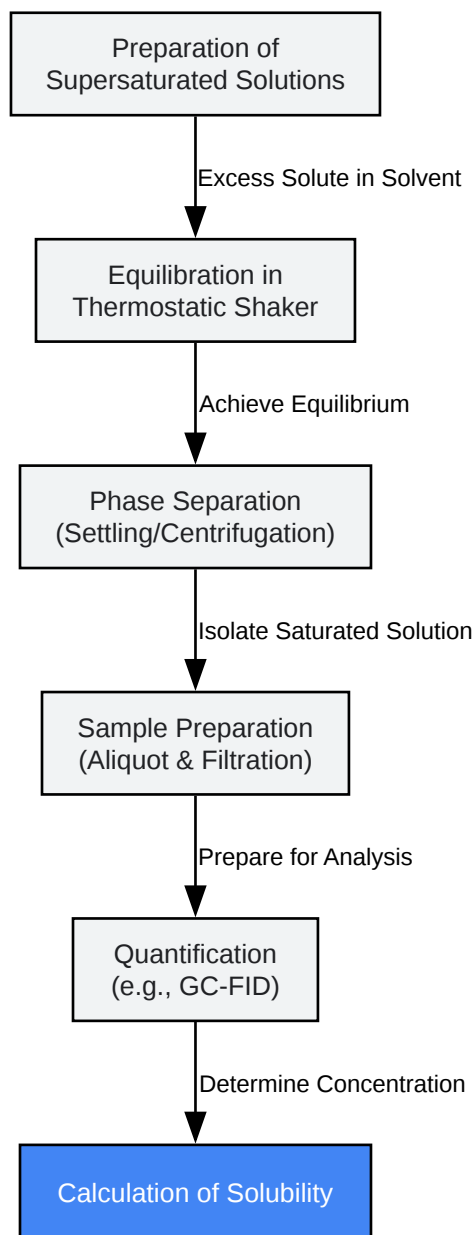
- Preparation of Supersaturated Solutions:
 - Add an excess amount of **lavandulyl acetate** to a series of vials, each containing a known volume (e.g., 5 mL) of a specific organic solvent. The excess is to ensure that a saturated state is achieved.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C).

- Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary time-course study can determine the minimum time required to achieve equilibrium.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the same constant temperature for a sufficient time (e.g., 2-4 hours) to allow the undissolved **lavandulyl acetate** to settle.
 - For finer separation, centrifuge the vials at a moderate speed.
- Sample Preparation for Analysis:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Filter the aliquot through a syringe filter to remove any suspended micro-droplets.
 - Accurately dilute the filtered aliquot with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification:
 - Prepare a series of standard solutions of **lavandulyl acetate** in the respective solvent of known concentrations.
 - Analyze the standard solutions and the diluted sample solution using a calibrated GC-FID or spectrophotometer.
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **lavandulyl acetate** in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.

- Express the solubility in appropriate units, such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **lavandulyl acetate** can be visualized as follows:



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Caption: Workflow for the experimental determination of solubility.

Conclusion

While precise, quantitative solubility data for **lavandulyl acetate** in a wide array of common organic solvents remains to be fully documented in peer-reviewed literature, a strong qualitative and inferred understanding of its solubility profile can be established. **Lavandulyl acetate** is readily soluble in polar organic solvents like ethanol and demonstrates solubility in a range of other organic media, a characteristic shared by its structural analogs. For applications requiring precise solubility values, the experimental protocol detailed in this guide provides a robust methodology for their determination. This information is critical for the effective formulation and application of **lavandulyl acetate** in various scientific and industrial contexts.

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